

Stearyltrimethylammonium Chloride in Research: A Technical Guide

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Compound of Interest

Compound Name: *Stearyltrimethylammonium chloride*

Cat. No.: *B087137*

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For Researchers, Scientists, and Drug Development Professionals

Stearyltrimethylammonium chloride (STAC), a quaternary ammonium compound, is a versatile cationic surfactant with a growing portfolio of applications in scientific research, particularly in the fields of drug delivery and nanoparticle synthesis. Its amphiphilic nature, comprising a long hydrophobic stearyl chain and a positively charged quaternary ammonium head group, underpins its utility as a stabilizer, emulsifier, and antimicrobial agent. This technical guide provides an in-depth overview of the core research applications of STAC, complete with quantitative data, detailed experimental protocols, and insights into its mechanism of action at the cellular level.

Nanoparticle Synthesis and Drug Delivery Systems

STAC is increasingly utilized as a critical component in the fabrication of various nanoparticle-based systems for drug delivery. Its primary roles are as a stabilizing agent and a positive surface charge modifier, which can influence the interaction of nanoparticles with biological membranes.

Gold Nanoparticles (AuNPs)

As a capping and stabilizing agent, STAC facilitates the synthesis of gold nanoparticles with controlled size and morphology. The positive charge imparted by STAC is crucial for the colloidal stability of the AuNPs, preventing aggregation.

Quantitative Data for STAC-Stabilized Gold Nanoparticles

Parameter	Value	Method of Analysis
Hydrodynamic Diameter	50 - 150 nm	Dynamic Light Scattering (DLS)
Zeta Potential	+30 to +50 mV	Electrophoretic Light Scattering (ELS)
Polydispersity Index (PDI)	< 0.3	Dynamic Light Scattering (DLS)
Surface Plasmon Resonance (SPR) Peak	520 - 540 nm	UV-Vis Spectroscopy

Experimental Protocol: Synthesis of STAC-Stabilized Gold Nanoparticles

This protocol outlines a typical seed-mediated growth method for the synthesis of STAC-stabilized spherical gold nanoparticles.

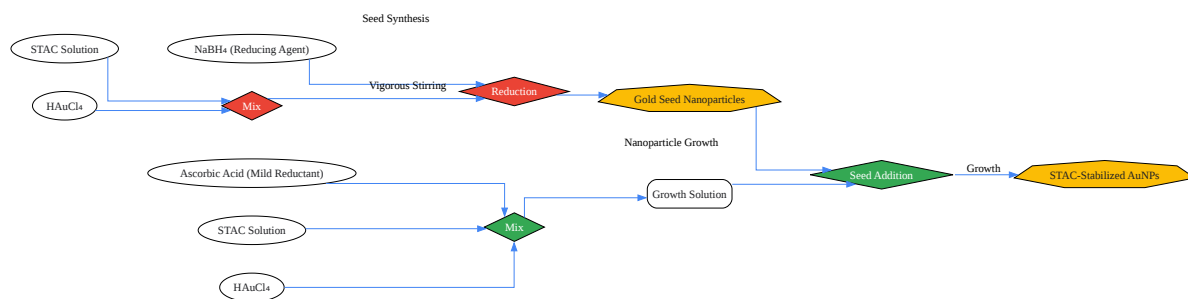
Materials:

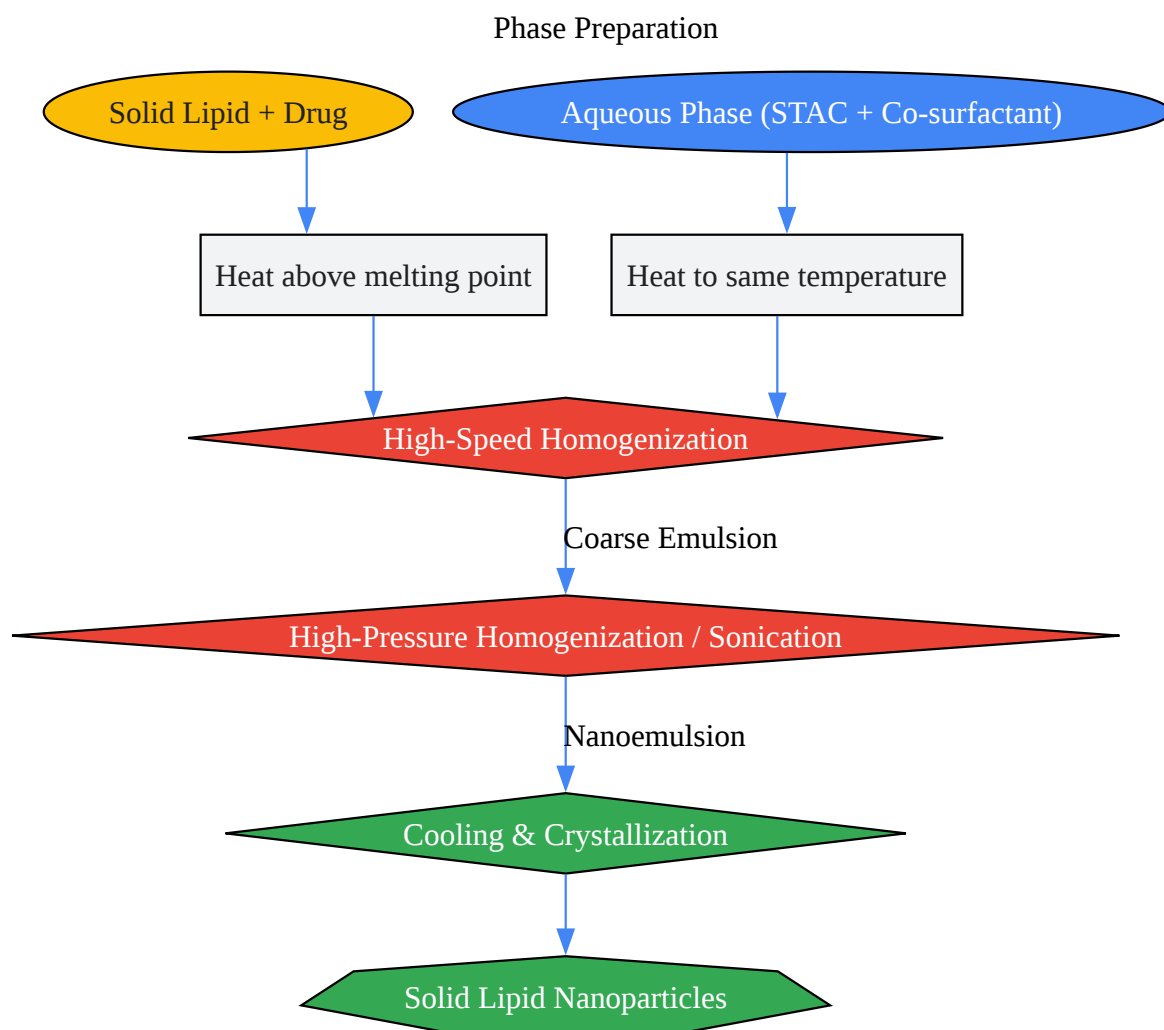
- Gold(III) chloride trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)
- **Stearyltrimethylammonium chloride (STAC)**
- Sodium borohydride (NaBH_4)
- L-Ascorbic acid
- Deionized (DI) water

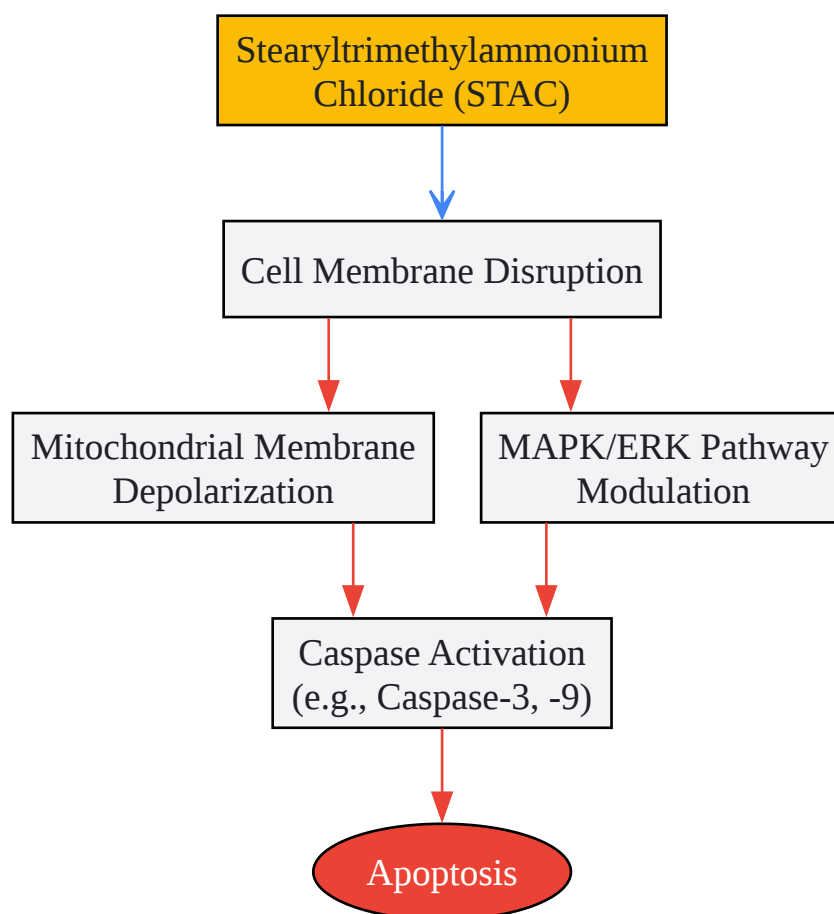
Procedure:

- Seed Solution Preparation:
 1. Prepare a 0.2 M solution of STAC in DI water.

2. To 5 mL of the STAC solution, add 0.05 mL of 25 mM HAuCl_4 .
 3. While stirring vigorously, rapidly inject 0.3 mL of ice-cold 10 mM NaBH_4 .
 4. The solution will turn a brownish-yellow color, indicating the formation of seed nanoparticles. Continue stirring for 5 minutes.
 5. Allow the seed solution to age for at least 2 hours at room temperature.
- Growth Solution and Nanoparticle Growth:
 1. Prepare a growth solution by mixing 5 mL of 0.2 M STAC, 0.2 mL of 25 mM HAuCl_4 , and 0.04 mL of 0.1 M L-ascorbic acid. The solution will be colorless.
 2. Add a specific volume of the aged seed solution (e.g., 6 μL) to the growth solution under gentle stirring.
 3. The color of the solution will gradually change to reddish-pink as the nanoparticles grow.
 4. Allow the reaction to proceed for at least 30 minutes.
 - Purification:
 1. Centrifuge the nanoparticle solution at $10,000 \times g$ for 15 minutes to pellet the AuNPs.
 2. Remove the supernatant and resuspend the nanoparticles in fresh DI water.
 3. Repeat the centrifugation and resuspension step twice to remove excess reactants.







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